

# An In-Depth Technical Guide to the Safety and Handling of Pyrrole-d5

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## Compound of Interest

Compound Name: Pyrrole-d5

Cat. No.: B099909

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Pyrrole-d5** (C<sub>4</sub>D<sub>5</sub>N), a deuterated isotopologue of pyrrole. Given that the chemical reactivity and toxicological profile of deuterated compounds are generally comparable to their non-deuterated analogues, this document draws upon safety data for both **Pyrrole-d5** and pyrrole to ensure a thorough understanding of the associated hazards and handling precautions. This guide is intended for use by trained professionals in a laboratory or research setting.




## Chemical and Physical Properties

**Pyrrole-d5** is a colorless to yellowish liquid that is sensitive to air, light, and moisture. Proper storage and handling are crucial to maintain its purity and prevent degradation. Below is a summary of its key physical and chemical properties.

Property	Value
Chemical Formula	C <sub>4</sub> D <sub>5</sub> N
Molecular Weight	72.12 g/mol
CAS Number	18430-85-8
Appearance	Colorless to yellowish liquid
Boiling Point	131 °C
Melting Point	-23 °C
Density	1.115 g/mL at 25 °C
Refractive Index (n <sub>20/D</sub> )	1.5072
Flash Point	33 °C (91.4 °F)
Storage Temperature	2-8°C, under inert atmosphere, protected from light

## Safety and Hazard Information

**Pyrrole-d<sub>5</sub>** is classified as a flammable liquid and is toxic if swallowed or inhaled. It can cause serious eye damage. The toxicological properties have not been exhaustively investigated, and it is prudent to handle this compound with the same precautions as its non-deuterated counterpart, pyrrole, which is known to have depressant effects on the central nervous system and may cause liver damage upon severe intoxication.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable liquids (Category 3)		Danger	H226: Flammable liquid and vapor
Acute toxicity, Oral (Category 3)		H301: Toxic if swallowed	
Acute toxicity, Inhalation (Category 4)		H332: Harmful if inhaled	
Serious eye damage (Category 1)	corrosion	H318: Causes serious eye damage	

## Precautionary Measures

Adherence to the following precautionary statements is mandatory when handling **Pyrrole-d5**:

Category	Precautionary Statements
Prevention	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P233: Keep container tightly closed. P240: Ground/bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P270: Do not eat, drink or smoke when using this product. P271: Use only outdoors or in a well-ventilated area. P280: Wear protective gloves/protective clothing/eye protection/face protection.
Response	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. P310: Immediately call a POISON CENTER or doctor/physician. P330: Rinse mouth. P370 + P378: In case of fire: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish.
Storage	P403 + P235: Store in a well-ventilated place. Keep cool. P405: Store locked up.
Disposal	P501: Dispose of contents/container to an approved waste disposal plant.

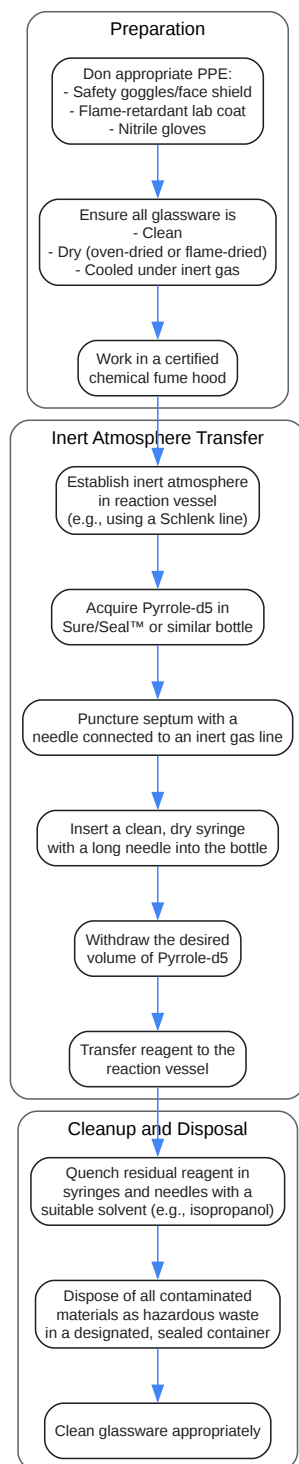
## Experimental Protocols and Handling Procedures

Due to its sensitivity to air, light, and moisture, **Pyrrole-d5** must be handled under an inert atmosphere (e.g., nitrogen or argon) using appropriate techniques and equipment.

## General Handling Workflow for Air-Sensitive Reagents

The following diagram illustrates a general workflow for handling **Pyrrole-d5**.

## General Handling Workflow for Pyrrole-d5

[Click to download full resolution via product page](#)Caption: General workflow for handling air-sensitive **Pyrrole-d5**.

## Key Experimental Protocol: Synthesis of Deuterated Polypyrrole

This protocol details the chemical polymerization of **Pyrrole-d5** to form deuterated polypyrrole, a conducting polymer. This procedure is adapted from established methods for polypyrrole synthesis.

### Materials:

- **Pyrrole-d5**
- Ammonium persulfate (APS) (oxidant)
- Deionized water
- Ethanol
- Round bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Buchner funnel and filter paper
- Vacuum oven

### Procedure:

- In a round bottom flask, prepare a 0.15 M solution of **Pyrrole-d5** in deionized water. Place the flask in an ice bath and stir the solution with a magnetic stirrer.
- Slowly add a pre-chilled aqueous solution of ammonium persulfate (0.014 M) dropwise to the stirred **Pyrrole-d5** solution.
- Observe the immediate formation of a black precipitate, indicating the polymerization of **Pyrrole-d5**.

- Continue stirring the reaction mixture in the ice bath for 8 hours to ensure complete polymerization.
- After the reaction is complete, filter the black precipitate using a Buchner funnel.
- Wash the collected deuterated polypyrrole powder several times with a mixture of deionized water and ethanol to remove any unreacted monomer and oxidant.
- Dry the final product in a vacuum oven at 60 °C for 24 hours.
- The resulting black powder is deuterated polypyrrole.

## Toxicology and Metabolic Pathways

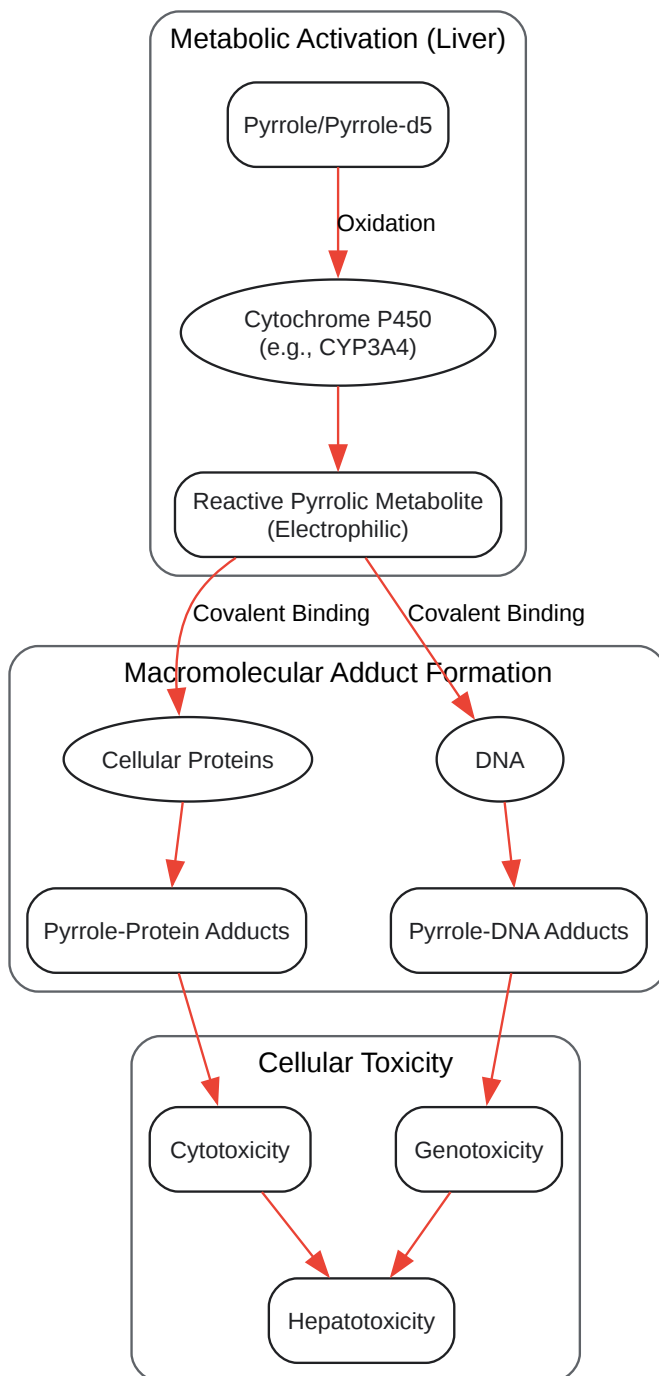
The toxicity of **Pyrrole-d5** is primarily attributed to the metabolic activation of the pyrrole ring by cytochrome P450 enzymes in the liver. This process generates reactive electrophilic metabolites that can covalently bind to cellular macromolecules such as proteins and DNA, leading to cytotoxicity and genotoxicity.<sup>[1][2]</sup> The substitution of hydrogen with deuterium is not expected to significantly alter this metabolic pathway, although the rate of metabolism may be affected (the kinetic isotope effect).

## Metabolic Activation and Toxicity Pathway

The following diagram illustrates the proposed metabolic pathway leading to the toxic effects of pyrrole.



## Metabolic Activation and Toxicity Pathway of Pyrrole

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Caption: Metabolic activation of pyrrole leading to cellular toxicity.

## First Aid Measures

In the event of exposure to **Pyrrole-d5**, immediate medical attention is crucial.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician immediately.
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.

## Storage and Disposal

**Storage:** Store **Pyrrole-d5** in a cool, dry, and well-ventilated place, away from heat, sparks, and open flames. The container should be tightly closed and stored under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from air and moisture. It should also be protected from light.

**Disposal:** **Pyrrole-d5** and any contaminated materials should be disposed of as hazardous waste. This should be done through a licensed professional waste disposal service to ensure compliance with local, state, and federal regulations. Do not allow the product to enter drains.

This technical guide is intended to provide essential safety and handling information for **Pyrrole-d5**. It is not exhaustive and should be used in conjunction with a comprehensive understanding of laboratory safety procedures and the specific requirements of your research. Always consult the most up-to-date Safety Data Sheet (SDS) for this product before use.

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## References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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